

Technical Monograph: 2-Hydrazino-3-nitropyridine HCl

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Compound of Interest

Compound Name: 2-Hydrazinyl-3-nitropyridine
hydrochloride

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Unlocking the Triazolopyridine Scaffold: A Senior Scientist's Guide to Structure, Synthesis, and Application

Abstract

2-Hydrazino-3-nitropyridine hydrochloride (CAS: 15367-16-5, free base) represents a critical "pivot point" in heterocyclic chemistry.^[1] For drug development professionals, this compound is not merely a reagent; it is the primary gateway to the [1,2,4]triazolo[4,3-a]pyridine scaffold—a pharmacophore found in an increasing number of kinase inhibitors, anxiolytics, and anti-inflammatory agents.^{[1][2]} This guide dissects the structural nuances, validated synthesis protocols, and cyclization pathways of this intermediate, providing a self-validating roadmap for its use in high-value organic synthesis.^[2]

Part 1: Structural Analysis & Critical Quality Attributes

Chemical Identity

- IUPAC Name: **2-Hydrazinyl-3-nitropyridine hydrochloride**^[1]

- CAS Number: 15367-16-5 (Free Base) | Note: HCl salt is often prepared in situ or custom ordered.[\[1\]](#)

- Molecular Formula:

[\[1\]](#)

- Molecular Weight: 154.13 g/mol (Free Base) + 36.46 (HCl)

190.59 g/mol [\[1\]](#)

Electronic Architecture & Protonation

The reactivity of 2-hydrazino-3-nitropyridine is defined by the "push-pull" electronic effect between the electron-rich hydrazine moiety and the electron-deficient 3-nitropyridine core.[\[1\]](#)

- The Nitro Effect: The nitro group at position 3 exerts a strong inductive (-I) and mesomeric (-M) withdrawing effect.[\[1\]](#) This severely deactivates the pyridine ring nitrogen, lowering its basicity significantly compared to unsubstituted pyridine (pKa ~5.2).[\[1\]](#)
- The Protonation Site: In the hydrochloride salt, the site of protonation is a critical structural feature.[\[1\]](#)[\[2\]](#) While simple aminopyridines often protonate at the ring nitrogen, the 3-nitro group makes the ring nitrogen extremely non-basic.[\[1\]](#)[\[2\]](#) Therefore, protonation preferentially occurs at the terminal nitrogen (-nitrogen) of the hydrazine group ().[\[1\]](#) This ammonium species is stable but readily deprotonated under basic conditions to restore nucleophilicity.[\[1\]](#)
- Intramolecular Hydrogen Bonding: In the free base form, a strong intramolecular hydrogen bond exists between the hydrazine -NH and the adjacent nitro group oxygen.[\[1\]](#)[\[2\]](#) This "locks" the molecule in a planar conformation, pre-organizing it for cyclization reactions.[\[1\]](#)[\[2\]](#)

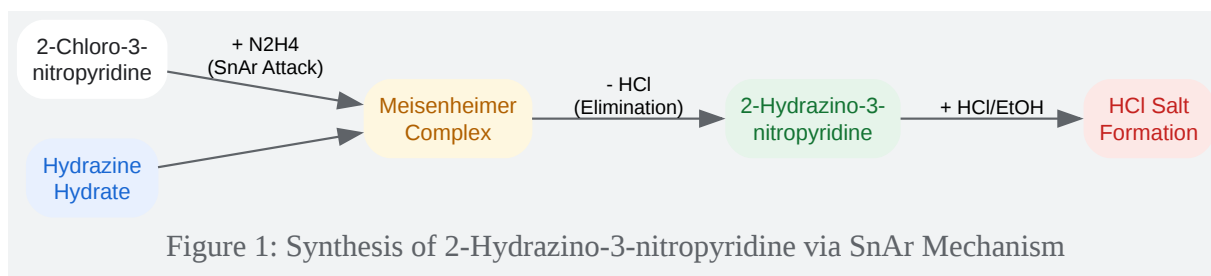
Part 2: Validated Synthesis Protocol

As a Senior Scientist, I recommend the Nucleophilic Aromatic Substitution (

) pathway.[1] It is robust, scalable, and avoids the use of transition metal catalysts.[1][2]

Reaction Mechanism

The reaction proceeds via an addition-elimination mechanism (Meisenheimer complex intermediate).[1] The hydrazine acts as a hard nucleophile, attacking the C-2 position activated by both the ring nitrogen and the ortho-nitro group.[2]



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Figure 1: The electron-withdrawing nitro group activates the C-2 position, facilitating the displacement of chloride by hydrazine.[2]

Experimental Procedure (Bench Scale)

Target: 10g Batch | Yield: ~90-95%

Reagents:

- 2-Chloro-3-nitropyridine (1.0 eq)[1]
- Hydrazine hydrate (80% or 64% aq.[1] solution) (2.5 eq)
- Ethanol (10 volumes) or Acetonitrile (preferred for cleaner profiles)[1]

Step-by-Step Protocol:

- Dissolution: Charge 2-chloro-3-nitropyridine (10.0 g, 63 mmol) into a round-bottom flask containing Ethanol (100 mL). Stir until fully dissolved. Note: Mild heating (30°C) may be required.[1]

- Addition: Cool the solution to 0–5°C using an ice bath. Add Hydrazine Hydrate (7.9 g, 158 mmol) dropwise over 20 minutes.
 - Why? The reaction is exothermic.[\[1\]](#) Controlling temperature prevents the formation of bis-substituted byproducts.[\[1\]](#)
- Reaction: Remove the ice bath and allow the mixture to warm to room temperature. Stir for 2–4 hours.
 - Monitoring: TLC (50% EtOAc/Hexane) will show the disappearance of the starting material () and the appearance of a polar yellow/orange spot ().[\[1\]](#)
- Workup (Free Base): The product often precipitates directly as a yellow solid.[\[1\]](#) Pour the reaction mixture into ice-cold water (200 mL). Stir for 30 minutes. Filter the solid, wash with cold water (2 x 20 mL) and cold ethanol (1 x 10 mL).
- Salt Formation (HCl): Suspend the wet cake or dried free base in Ethanol (50 mL). Add conc. HCl (1.2 eq) dropwise. The yellow suspension will thicken or change shade as the salt forms. [\[1\]](#) Stir for 1 hour, filter, and dry under vacuum at 45°C.

Data Summary Table:

Property	Value	Note
Appearance	Yellow to Orange Powder	Color deepens upon salt formation
Melting Point	174–176°C (Base)	Decomposes >200°C (Salt)
Solubility	DMSO, DMF, MeOH (Hot)	Poor in water/DCM

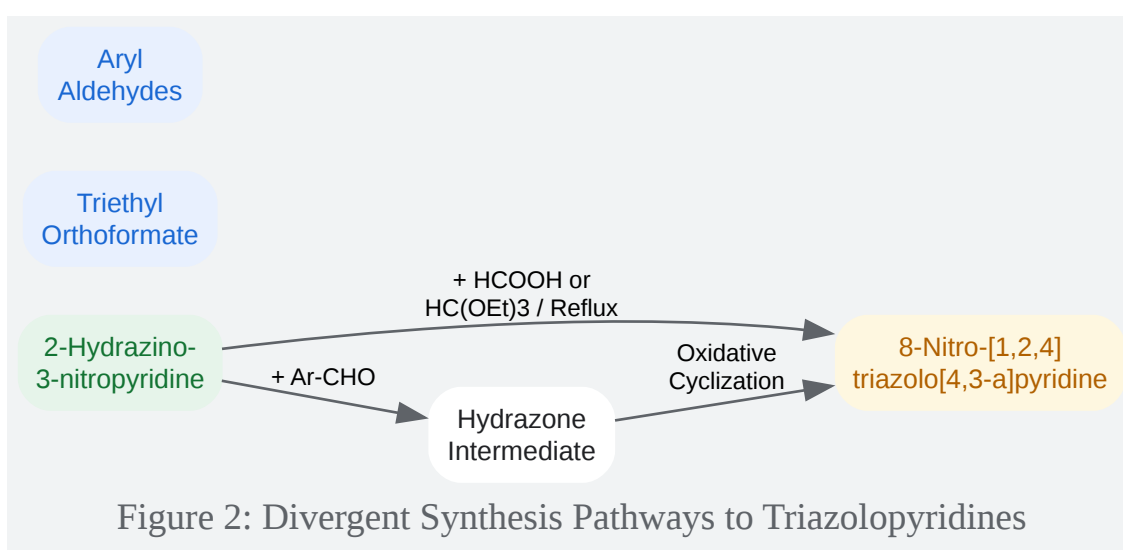
| Storage | -20°C, Inert Atmosphere | Hygroscopic; Hydrazines oxidize in air [\[1\]](#)[\[2\]](#)[\[3\]](#)

Part 3: Reactivity & Applications

The true value of 2-hydrazino-3-nitropyridine lies in its ability to undergo cyclocondensation.[1]
It is the precursor of choice for synthesizing fused heterocycles.[1]

The "Killer App": Triazolopyridine Synthesis

Reacting this hydrazine with one-carbon donors (Formic acid, Orthoesters) yields the [1,2,4]triazolo[4,3-a]pyridine ring system.[1][2] This scaffold is isosteric with quinoline and indole but offers unique solubility and metabolic stability profiles desirable in kinase inhibitors (e.g., p38 MAP kinase inhibitors).[1]



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Figure 2: The hydrazine moiety serves as a dinucleophile, reacting with electrophilic carbon centers to close the 5-membered triazole ring.[2]

Reduction to Triamines

The nitro group can be subsequently reduced (Fe/AcOH, Pd/C +

) to yield 2,3-diaminopyridine derivatives (via the hydrazine cleavage) or 3-amino-2-hydrazinopyridine (under controlled conditions), which are precursors for imidazopyridines.[2]

Part 4: Analytical Characterization

To validate your synthesized material, look for these diagnostic signals.

Proton NMR (¹H NMR, DMSO-)

- 9.0 - 9.5 ppm (1H, s, broad): Hydrazine -NH- (Deshielded by H-bond to nitro).[1]
- 8.5 ppm (1H, dd): Pyridine H-6 (Alpha to nitrogen).[1]
- 8.4 ppm (1H, dd): Pyridine H-4 (Alpha to nitro).[1]
- 6.9 ppm (1H, dd): Pyridine H-5.[1]
- 4.0 - 5.0 ppm (2H, s, broad): Terminal

. Note: In the HCl salt, these protons exchange rapidly and may appear as a single broad feature downfield (7-10 ppm).[2]

Mass Spectrometry (ESI)

- [M+H]⁺: 155.1 m/z (Base peak).[1]
- Fragmentation: Loss of

(M-46) or

is common in high-energy collisions.[1]

Part 5: Safety & Handling (MSDS Summary)

- Hazard Class: Hydrazine derivatives are potential carcinogens and skin sensitizers.[1]
- GHS Signal:DANGER
- H-Statements:
 - H301: Toxic if swallowed.[1]
 - H315/H319: Causes skin/eye irritation.[1]
 - H351: Suspected of causing cancer (General hydrazine warning).[1]
- Storage: Store under inert gas (Argon/Nitrogen) at -20°C. The compound can darken upon oxidation. Segregate from strong oxidizing agents.[1]

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